

Isopropyltriphenylphosphonium Iodide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyltriphenylphosphonium
iodide*

Cat. No.: *B032370*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on the physical properties, synthesis, and key applications of **Isopropyltriphenylphosphonium iodide**. The data and protocols are presented to support research and development in organic synthesis and drug discovery.

Core Data Presentation

The physical and chemical properties of **Isopropyltriphenylphosphonium iodide** are summarized in the table below for quick reference.

Property	Value	Source(s)
Melting Point	194-197 °C	[1][2][3][4]
Alternate Melting Point	190-194 °C	[5]
Molecular Formula	C ₂₁ H ₂₂ IP	[1][6][7]
Molecular Weight	432.28 g/mol	[1][2][3][7]
Appearance	White to pale yellow or cream crystalline powder	[1][5][6]
CAS Number	24470-78-8	[1][2][6][7]
Solubility	Soluble in water and methanol; Insoluble in benzene	[5]

Experimental Protocols

Detailed methodologies for the synthesis of **Isopropyltriphenylphosphonium iodide** and the determination of its melting point are provided below.

Synthesis of Isopropyltriphenylphosphonium Iodide

This protocol is adapted from the synthesis of similar phosphonium salts and involves the quaternization of triphenylphosphine.

Materials:

- Triphenylphosphine (Ph₃P)
- 2-Iodopropane ((CH₃)₂CHI)
- Anhydrous benzene or toluene
- Anhydrous diethyl ether

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve triphenylphosphine in anhydrous benzene or toluene under an inert atmosphere (e.g., argon or nitrogen).
- Add a stoichiometric equivalent of 2-iodopropane to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product, **Isopropyltriphenylphosphonium iodide**, will precipitate out of the solution as a white solid.
- Allow the mixture to cool to room temperature, and then cool further in an ice bath to maximize precipitation.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold anhydrous diethyl ether to remove any unreacted starting materials.
- Dry the product under vacuum to obtain the purified **Isopropyltriphenylphosphonium iodide**.

Melting Point Determination

The melting point is a critical parameter for assessing the purity of a crystalline solid. The capillary method using a standard melting point apparatus is described below.

Materials and Equipment:

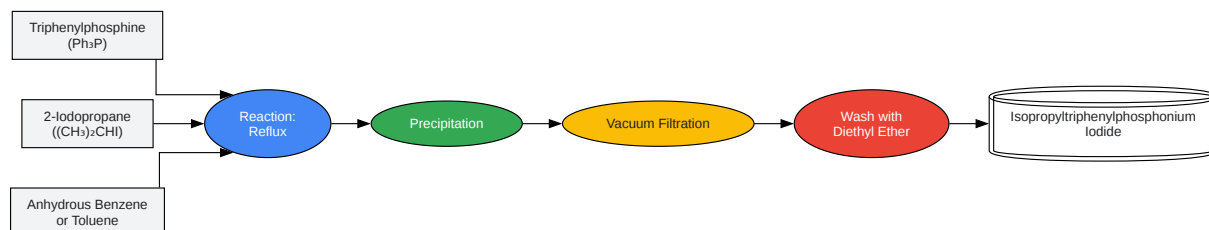
- Dry, powdered sample of **Isopropyltriphenylphosphonium iodide**
- Capillary tubes (sealed at one end)
- Melting point apparatus

Procedure:

- Sample Preparation: Ensure the **Isopropyltriphenylphosphonium iodide** sample is completely dry and finely powdered.[1]
- Loading the Capillary Tube: Pack the dry powder into the open end of a capillary tube to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[1]
- Approximate Melting Point Determination: If the expected melting point is unknown, perform a rapid heating of the sample to determine an approximate melting range.[2][3]
- Accurate Melting Point Determination:
 - Allow the apparatus to cool.
 - Using a fresh sample, heat rapidly to about 15-20 °C below the approximate melting point. [6]
 - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.[3][5]
- Observation and Recording:
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).[6]
 - Record the temperature at which the entire sample has turned into a clear liquid (the completion of melting).
 - The recorded melting range provides an indication of the sample's purity; a narrow range (0.5-2 °C) is characteristic of a pure compound.[3]

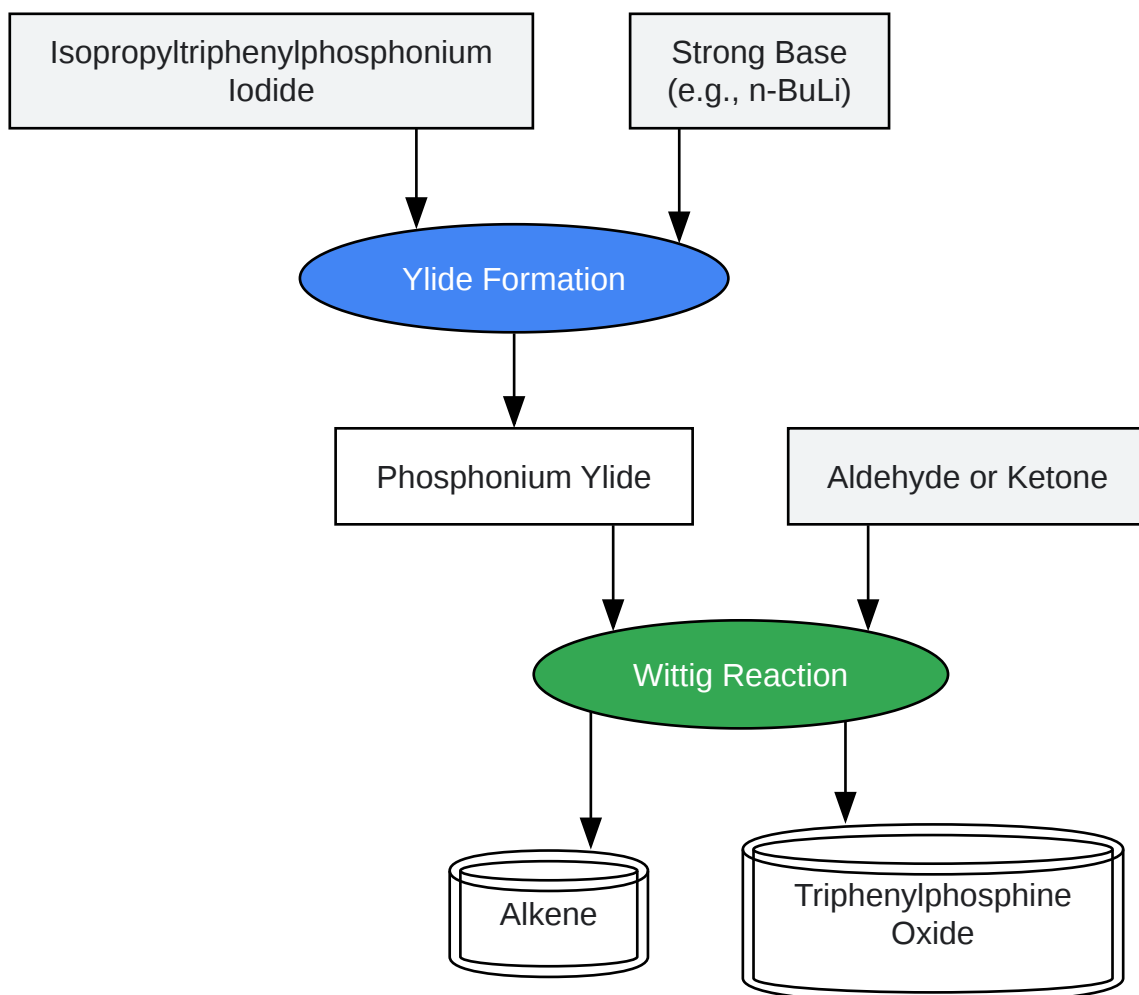
Mandatory Visualizations

The following diagrams illustrate the synthesis workflow and a key application of **Isopropyltriphenylphosphonium iodide**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Isopropyltriphenylphosphonium iodide**.



[Click to download full resolution via product page](#)

Caption: Logical pathway of the Wittig reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. westlab.com [westlab.com]
- 2. SSERC | Melting point determination [sserc.org.uk]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. 20.4. The Wittig reaction | Organic Chemistry II [courses.lumenlearning.com]
- To cite this document: BenchChem. [Isopropyltriphenylphosphonium Iodide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032370#melting-point-of-isopropyltriphenylphosphonium-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com